

# Essential Safety and Logistical Information for Handling Bpin-Cyclohexene-C-COOEt

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## Compound of Interest

Compound Name: Bpin-Cyclohexene-C-COOEt

Cat. No.: B15623511

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides crucial safety protocols, operational guidance, and disposal plans for **Bpin-Cyclohexene-C-COOEt** (Ethyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)cyclohex-3-enecarboxylate).

## Chemical and Physical Properties

A summary of the quantitative data for **Bpin-Cyclohexene-C-COOEt** is presented in the table below. This information is critical for understanding the material's characteristics for safe handling and storage.

Property	Value
CAS Number	1049004-32-1[1][2]
Molecular Formula	C15H25BO4[1][2]
Molecular Weight	280.17 g/mol [1][2]
Physical Form	Colorless to Yellow Liquid
Purity	≥95% - 97%[1]
Storage Temperature	2-8°C or -20°C[1]
Storage Conditions	Inert atmosphere

## Hazard Identification and Personal Protective Equipment (PPE)

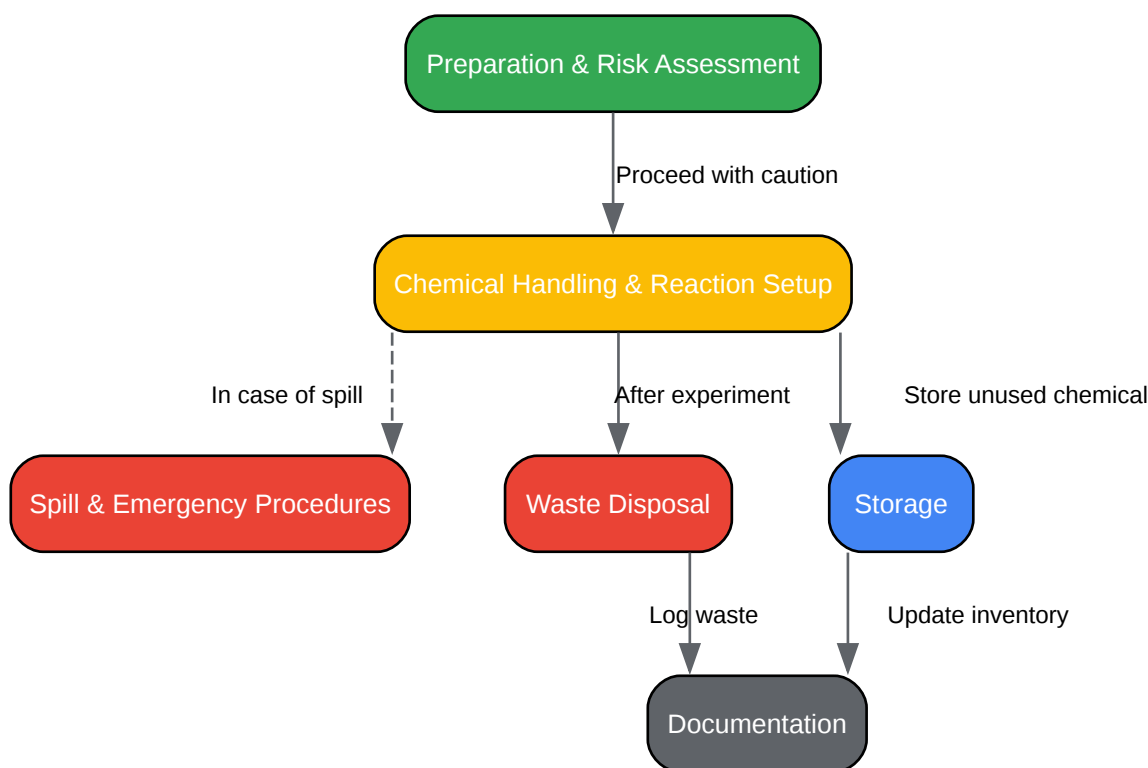
While a comprehensive Safety Data Sheet (SDS) for **Bpin-Cyclohexene-C-COOEt** is not readily available, it is prudent to treat it as a hazardous substance, as indicated by suppliers charging a "HazMat Fee" for its transport<sup>[1]</sup>. The following PPE is recommended based on general guidelines for handling boronic esters and other laboratory chemicals.

### Minimum PPE Requirements:

- **Eye and Face Protection:** Chemical safety glasses with side shields are the minimum requirement. For splash hazards, chemical splash goggles and a face shield should be worn.
- **Hand Protection:** Disposable nitrile gloves are suitable for incidental contact. For prolonged handling or direct contact, heavier-duty gloves should be considered. Always inspect gloves for degradation or punctures before use.
- **Body Protection:** A standard laboratory coat is required. For larger quantities or increased splash risk, a chemical-resistant apron or coveralls should be used.
- **Footwear:** Closed-toe shoes are mandatory in the laboratory.

## Experimental Protocols: A Step-by-Step Handling Workflow

The following workflow provides a logical sequence for the safe handling of **Bpin-Cyclohexene-C-COOEt**, from initial preparation to final disposal.



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## References

- 1. chemscene.com [chemscene.com]
- 2. calpaclab.com [calpaclab.com]
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